

Application Notes and Protocols for K₂NiF₄ in Solid-State Chemistry

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Compound of Interest

Compound Name:	Dipotassium tetrafluoronicelate(2-)
Cat. No.:	B078005

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These application notes provide a comprehensive overview of the use of potassium tetrafluoronicelate(II) (K₂NiF₄) in solid-state chemistry. K₂NiF₄ serves as a foundational material for understanding a broad class of compounds with the same crystal structure, which exhibit a wide range of interesting and technologically important properties. This document details the synthesis, characterization, and various applications of K₂NiF₄ and related materials, complete with experimental protocols and data presentation.

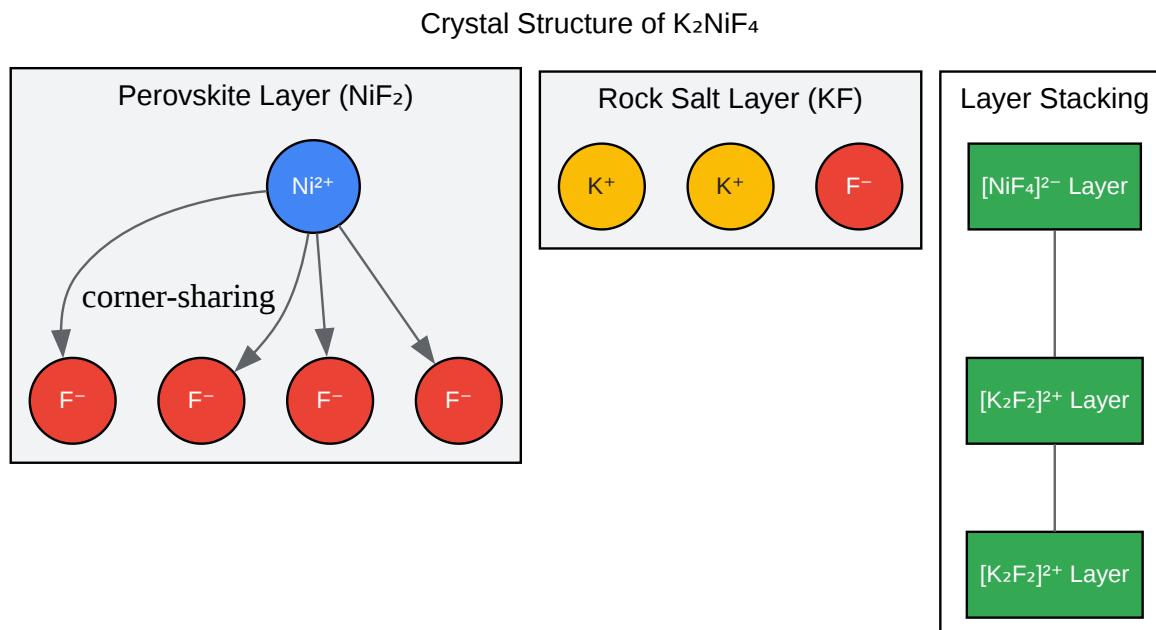
Introduction to K₂NiF₄

Potassium tetrafluoronicelate(II), K₂NiF₄, is an inorganic compound that crystallizes in a layered perovskite structure. This structure consists of alternating layers of corner-sharing NiF₆ octahedra and rock salt-type KF layers.^{[1][2]} This layered arrangement leads to quasi-two-dimensional (2D) physical properties, making K₂NiF₄ a model system for studying 2D magnetism.^[3] Beyond its fundamental scientific interest, the K₂NiF₄-type structure is found in a variety of oxides and halides that exhibit properties such as high-temperature superconductivity, ionic conductivity, and photocatalytic activity.^{[4][5][6][7]}

Crystal Structure and Properties

K₂NiF₄ possesses a tetragonal crystal structure with the space group I4/mmm.^{[8][9]} The arrangement of atoms in the unit cell gives rise to its characteristic layered nature.

Below is a diagram illustrating the crystal structure of K_2NiF_4 .



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Fig. 1: K_2NiF_4 Crystal Structure.

Quantitative Structural and Physical Data

The following tables summarize key quantitative data for K_2NiF_4 .

Table 1: Crystallographic Data for K_2NiF_4 [\[8\]](#)[\[9\]](#)

Parameter	Value
Crystal System	Tetragonal
Space Group	I4/mmm (No. 139)
Lattice Parameter, a	4.00 Å
Lattice Parameter, c	13.00 Å
Unit Cell Volume	208.22 Å ³
Wyckoff Positions	Ni: 2a (0, 0, 0)
K: 4e (0, 0, 0.3549)	
F1: 4c (0.5, 0, 0)	
F2: 4e (0, 0, 0.1540)	

Table 2: Magnetic Properties of K₂NiF₄^{[3][9]}

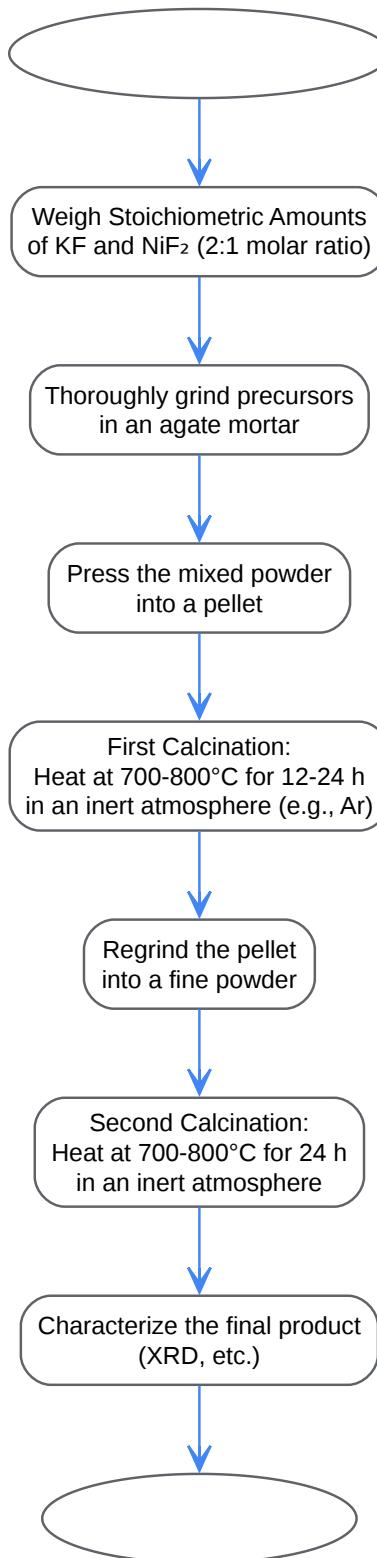
Property	Value
Magnetic Ordering	Antiferromagnetic
Néel Temperature (T _n)	~97 K
Magnetic Moment (Ni ²⁺)	~2.0 μB

Experimental Protocols

Synthesis of K₂NiF₄ Powder via Solid-State Reaction

This protocol describes the synthesis of polycrystalline K₂NiF₄ from potassium fluoride (KF) and nickel(II) fluoride (NiF₂).

Workflow for Solid-State Synthesis of K₂NiF₄

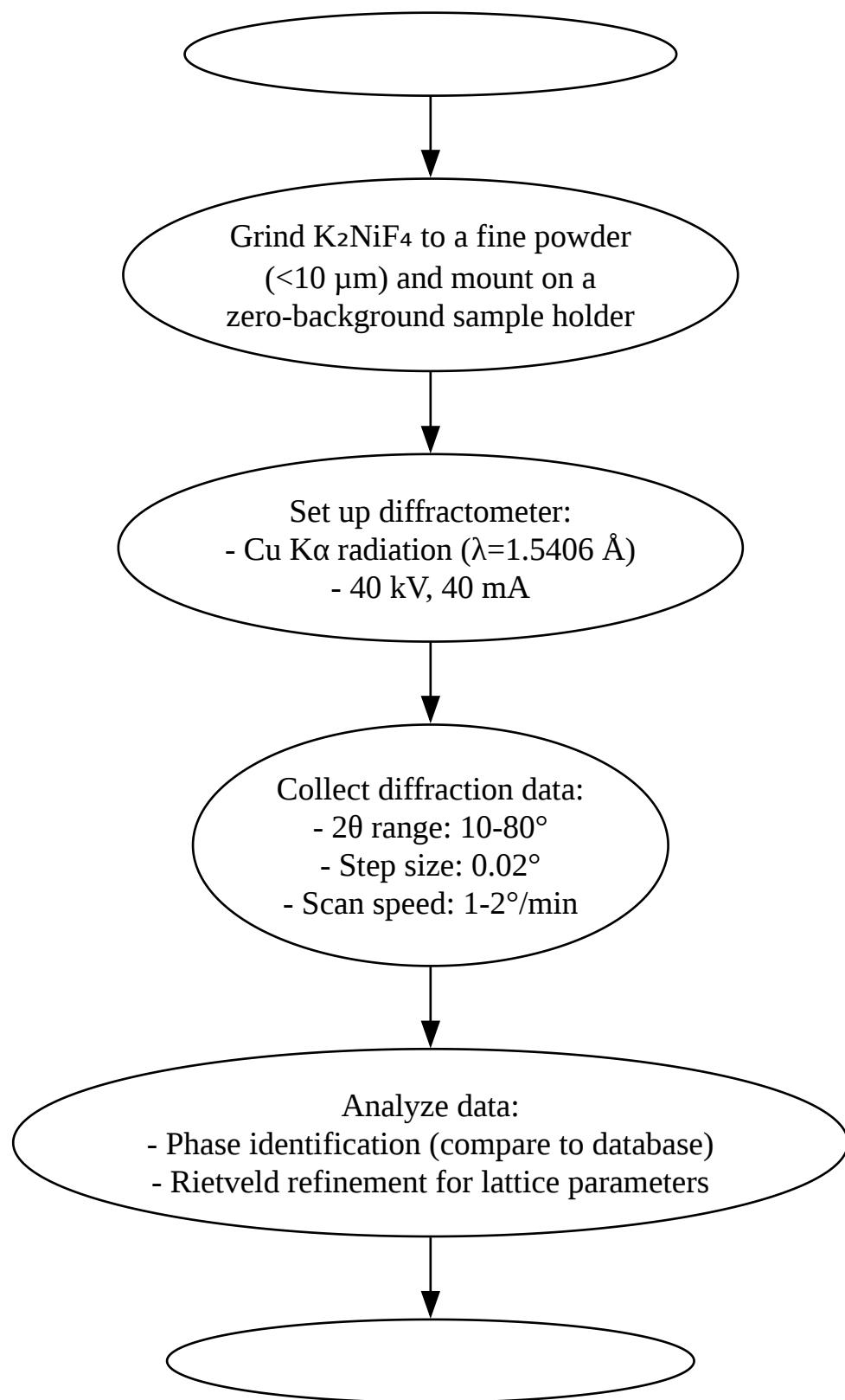
Solid-State Synthesis of K_2NiF_4 [Click to download full resolution via product page](#)**Fig. 2:** K_2NiF_4 Synthesis Workflow.

Methodology:

- Precursor Preparation: Stoichiometric amounts of high-purity KF (dried) and NiF₂ powders are weighed in a 2:1 molar ratio.
- Mixing: The precursors are intimately mixed by grinding in an agate mortar and pestle for at least 30 minutes to ensure homogeneity.
- Pelletization: The mixed powder is pressed into a pellet using a hydraulic press at approximately 5-10 tons.
- First Calcination: The pellet is placed in an alumina crucible and heated in a tube furnace under an inert atmosphere (e.g., flowing argon) to prevent oxidation. The furnace is ramped to 750°C at a rate of 5°C/min and held for 12 hours.
- Intermediate Grinding: After cooling to room temperature, the pellet is removed and thoroughly reground to a fine powder to promote further reaction.
- Second Calcination: The reground powder is pelletized again and subjected to a second heat treatment at 750°C for 24 hours under the same inert atmosphere to ensure complete reaction and phase formation.
- Final Product: After cooling, the resulting pale green powder is K₂NiF₄.

Characterization Protocols

This protocol outlines the procedure for obtaining a powder XRD pattern to verify the crystal structure and phase purity of the synthesized K₂NiF₄.

[Click to download full resolution via product page](#)**Fig. 4:** SQUID Measurement Workflow.

Methodology:

- Sample Preparation: A precisely weighed amount of K_2NiF_4 powder (typically 10-20 mg) is packed into a gelatin capsule or a sample holder straw.
- Measurement: The magnetic properties are measured using a Superconducting Quantum Interference Device (SQUID) magnetometer. [10] * Zero-Field-Cooled (ZFC): The sample is cooled from room temperature to 2 K in the absence of an external magnetic field. A small DC magnetic field (e.g., 100 Oe) is then applied, and the magnetization is measured as the sample is warmed to 300 K.
 - Field-Cooled (FC): The sample is cooled from 300 K to 2 K under the same applied magnetic field, and the magnetization is measured upon warming.
- Data Analysis: The magnetic susceptibility ($\chi = M/H$) is plotted as a function of temperature (T). The Néel temperature (T_n), which marks the transition from a paramagnetic to an antiferromagnetic state, is identified by the peak in the ZFC curve. [3]

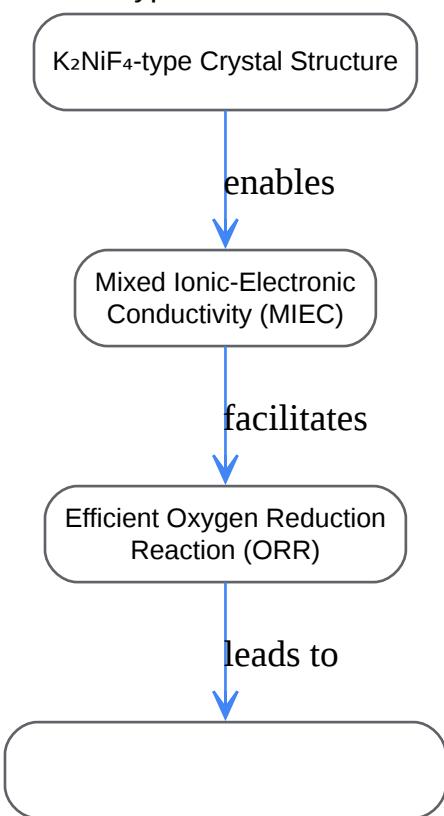
Applications of K_2NiF_4 -Type Materials

The K_2NiF_4 structure is a versatile platform for designing materials with a wide array of functionalities.

Solid Oxide Fuel Cell (SOFC) Cathodes

Many oxides with the K_2NiF_4 -type structure, such as La_2NiO_4 -based materials, are investigated as potential cathodes for intermediate-temperature SOFCs. [4][5][6][11] Their layered structure can facilitate oxygen ion diffusion, a key requirement for efficient oxygen reduction reactions.

Logical Relationship in SOFC Cathode Functionality

K₂NiF₄-Type Oxides in SOFCs[Click to download full resolution via product page](#)**Fig. 5:** SOFC Application Logic.

Photocatalysis

Layered perovskites with the K₂NiF₄ structure are explored as photocatalysts for applications such as water splitting and the degradation of organic pollutants. [12][13][14] The 2D nature of the structure can promote the separation of photogenerated electron-hole pairs, enhancing photocatalytic efficiency.

Ionic Conductors

Hydride-ion and oxide-ion conductivity has been observed in several K₂NiF₄-type materials. [15][16] This makes them promising candidates for applications in solid-state batteries, sensors, and electrochemical devices. The layered structure can provide anisotropic pathways for ion migration.

High-Temperature Superconductivity

The discovery of high-temperature superconductivity in $(\text{La},\text{Ba})_2\text{CuO}_4$, which adopts the K_2NiF_4 structure, sparked immense research in this field. [4] While K_2NiF_4 itself is not a superconductor, its structural motif is a key ingredient in many cuprate superconductors.

Conclusion

K_2NiF_4 is a fundamentally important material in solid-state chemistry, not only for its intriguing two-dimensional magnetic properties but also as a parent structure for a vast family of compounds with diverse and technologically relevant applications. The protocols provided herein offer a starting point for the synthesis and characterization of K_2NiF_4 and can be adapted for the exploration of new materials with this versatile crystal structure. The continued investigation of K_2NiF_4 -type materials holds significant promise for advancements in energy conversion and storage, environmental remediation, and fundamental condensed matter physics.

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